

The Discovery of Maleic Hydrazide: A Technical Retrospective for Researchers

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Compound of Interest

Compound Name: Maleic Hydrazide

Cat. No.: B159416

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An in-depth guide to the seminal research on the discovery of **maleic hydrazide** as a plant growth regulator, focusing on the original experimental data and methodologies.

This technical guide provides a detailed examination of the primary research that first identified the unique plant growth-regulating properties of **maleic hydrazide**. By revisiting the foundational experiments, this document offers researchers, scientists, and drug development professionals a comprehensive understanding of the initial discovery, including the experimental protocols and quantitative data that paved the way for its widespread use in agriculture and research.

Introduction: A Serendipitous Discovery

In 1949, D. L. Schoene and O. L. Hoffmann of the Naugatuck Chemical Division, United States Rubber Company, published their groundbreaking findings on **maleic hydrazide** in the journal Science. Their paper, "**Maleic Hydrazide**, a Unique Growth Regulant," marked the first report of this compound's remarkable ability to inhibit plant growth without causing immediate death, a characteristic that distinguished it from existing herbicides. This discovery opened new avenues for plant physiology research and agricultural applications.

Early Synthesis and Physicochemical Properties

While the 1949 publication focused on the biological effects, the synthesis of **maleic hydrazide** had been previously described. The compound, 1,2-dihydropyridazine-3,6-dione, is a white

crystalline powder. Early reported physicochemical properties are summarized in the table below.

| Property | Value | Reference |
|---------------------|---|-------------------------------|
| Molecular Formula | C ₄ H ₄ N ₂ O ₂ | [General chemical literature] |
| Molecular Weight | 112.09 g/mol | [General chemical literature] |
| Melting Point | 298-300 °C (decomposes) | [General chemical literature] |
| Solubility in Water | 0.6 g/100 mL at 25°C | [General chemical literature] |
| Appearance | White crystalline solid | [General chemical literature] |

Seminal Experiments on Plant Growth Regulation

The pioneering work of Schoene and Hoffmann involved a series of experiments on various plant species to determine the effects of **maleic hydrazide**. Their research laid the foundation for understanding its mode of action and potential applications.

Experimental Protocols

The following protocols are reconstructed based on the descriptions in the original publication and early follow-up studies.

Preparation of Maleic Hydrazide Solutions: The diethanolamine salt of **maleic hydrazide** was used to improve its water solubility for application. A stock solution was prepared, and subsequent dilutions were made to achieve the desired concentrations for spraying.

Plant Treatment: Various plant species, including tomato, bean, and corn, were grown under greenhouse conditions. At a specific developmental stage (e.g., when tomato plants had several true leaves), they were sprayed with aqueous solutions of the diethanolamine salt of **maleic hydrazide** at varying concentrations. Control plants were sprayed with water.

Observation and Data Collection: The treated and control plants were observed over several weeks. The primary endpoints measured were:

- **Growth Inhibition:** Cessation of terminal bud growth.

- **Morphological Changes:** Alterations in leaf shape, color, and overall plant structure.
- **Axillary Bud Growth:** Stimulation or inhibition of lateral bud development.
- **Flowering and Fruiting:** Effects on reproductive development.

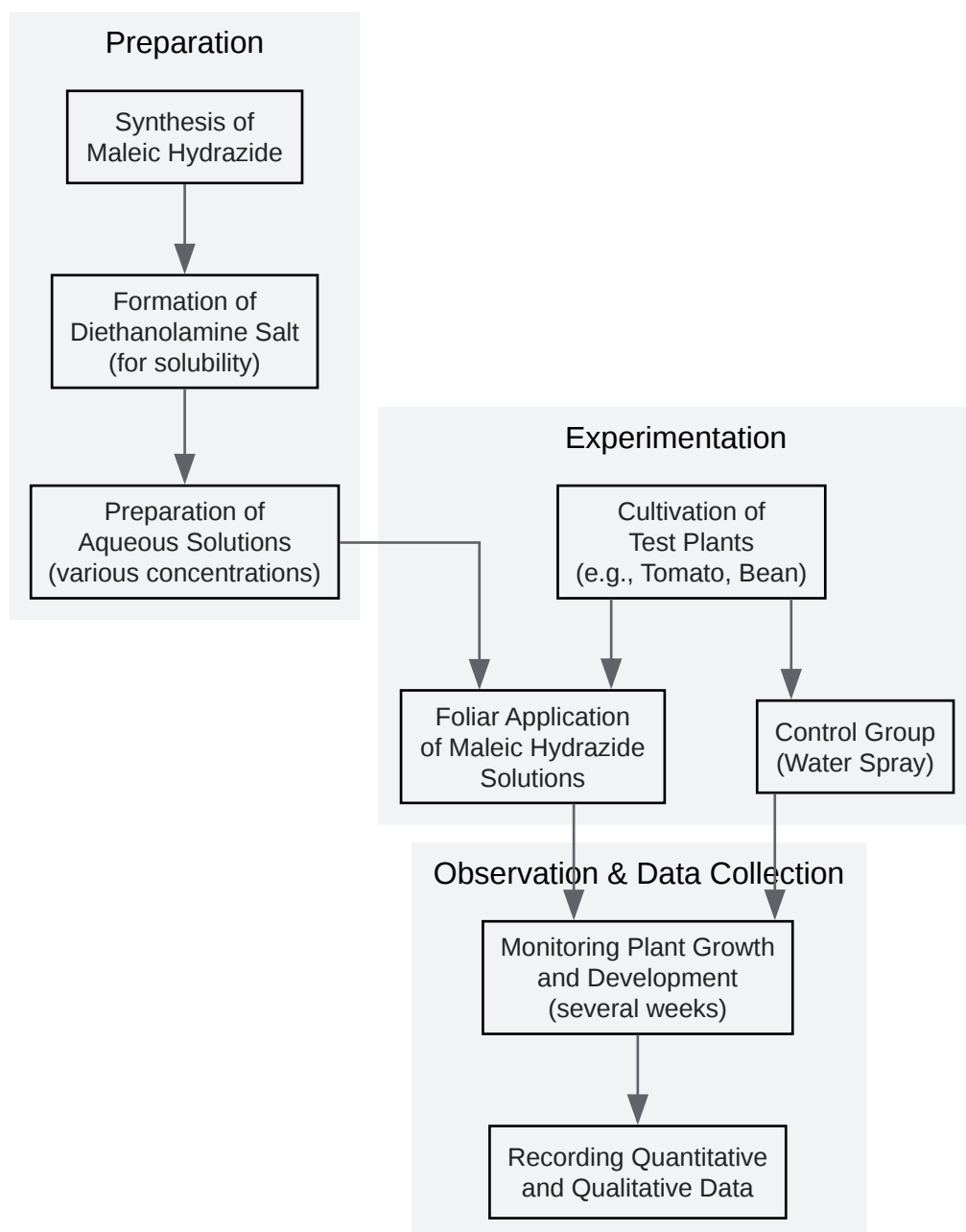
Quantitative Data from Initial Studies

The following table summarizes the key quantitative findings from the early research on **maleic hydrazide**'s effects on plant growth.

| Plant Species | Maleic Hydrazide Concentration (ppm) | Observed Effect | Duration of Effect |
|-----------------|--------------------------------------|---|--|
| Tomato | 2000 | Pronounced but temporary inhibition of terminal growth; stimulation of axillary bud growth. | Inhibition lasted for several weeks, followed by recovery. |
| Bean | 2000 | Cessation of growth, followed by death of the plant. | Permanent |
| Corn | 2000 | Temporary inhibition of growth. | Not specified |
| Turkish Tobacco | Not specified | Flowering prevented by soil or foliage application. | Not specified |
| Xanthium | Not specified | Phyllody (abnormal development of floral parts into leafy structures) occurred after treatment. | Not specified |

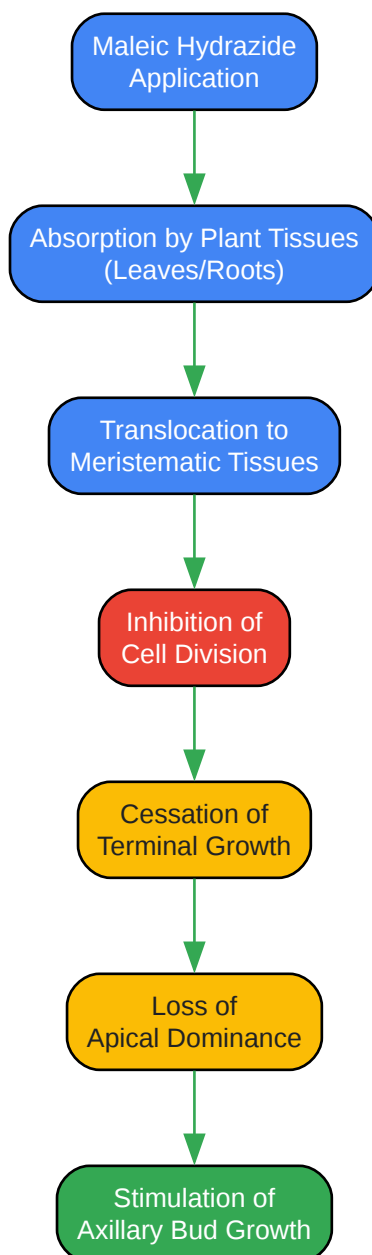
Visualizing the Discovery Workflow and Hypothesized Mechanism

The following diagrams illustrate the experimental workflow and the early hypothesized mechanism of action of **maleic hydrazide**.



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Caption: Experimental workflow for the initial discovery of **maleic hydrazide**'s plant growth regulating effects.



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